

SGI-7079 off-target effects in kinase assays

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Compound of Interest

Compound Name: SGI-7079

Cat. No.: B610817

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SGI-7079 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the off-target effects of **SGI-7079** in kinase assays. It includes troubleshooting guides and frequently asked questions to ensure the accurate and effective use of this inhibitor in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **SGI-7079**?

SGI-7079 is a potent, ATP-competitive inhibitor of the Axl receptor tyrosine kinase.^[1]^[2] It has been shown to inhibit Axl with a K_i of 5.7 nM and an IC_{50} of 58 nM in in vitro assays.^[2]

Q2: What are the known off-target effects of **SGI-7079** in kinase assays?

SGI-7079 is known to inhibit other kinases, particularly members of the TAM (Tyro3, Axl, Mer) family. It also demonstrates potent, low nanomolar inhibition of several other kinases including Syk, Flt1, Flt3, Jak2, TrkA, TrkB, PDGFR β , and Ret.^[2] A comprehensive public kinase panel screen with IC_{50} values for a wide range of kinases is not readily available. Therefore, researchers should exercise caution and independently validate findings in their systems of interest.

Q3: How can I minimize the impact of off-target effects in my experiments?

To minimize the impact of off-target effects, it is recommended to:

- Use the lowest effective concentration of **SGI-7079**.
- Employ structurally distinct inhibitors targeting the same primary kinase (Axl) to confirm phenotypes.
- Utilize genetic approaches, such as siRNA or CRISPR/Cas9-mediated knockout of the intended target (Axl), as a complementary method to validate the on-target effects of **SGI-7079**.^[3]

Q4: What are the recommended storage and handling conditions for **SGI-7079**?

For long-term storage, **SGI-7079** powder should be stored at -20°C.^[4] For preparing stock solutions, DMSO is a common solvent. It is advisable to prepare fresh working solutions for in vivo experiments on the day of use.^[1]

Troubleshooting Guide

This guide addresses common issues that researchers may encounter when using **SGI-7079** in kinase assays.

Problem	Possible Cause	Recommended Solution
Inconsistent IC50 values between experiments	Lot-to-lot variability of SGI-7079: Different batches of the compound may have slight variations in purity or activity.	1. Purchase SGI-7079 from a reputable supplier that provides a certificate of analysis with purity data. 2. If possible, purchase a larger single lot for the entire study. 3. If using a new lot, perform a bridging experiment to compare its activity with the previous lot.
Assay conditions: Variations in ATP concentration, enzyme concentration, substrate concentration, or incubation time can significantly affect IC50 values.	1. Standardize and carefully document all assay parameters. 2. Use an ATP concentration that is close to the Km of the kinase for ATP to obtain more physiologically relevant IC50 values. 3. Ensure consistent enzyme and substrate concentrations across all experiments.	
Solvent effects: High concentrations of DMSO can inhibit kinase activity.	1. Keep the final DMSO concentration in the assay low and consistent across all wells (typically $\leq 1\%$). 2. Include a vehicle control (DMSO without inhibitor) in all experiments.	
Unexpected cellular phenotype not consistent with Axl inhibition	Off-target effects: SGI-7079 inhibits multiple kinases, which could lead to confounding biological effects.	1. Consult the known off-target profile of SGI-7079 and consider if the observed phenotype could be attributed to the inhibition of another kinase. 2. Use a secondary, structurally unrelated Axl inhibitor to confirm the

phenotype. 3. Validate the on-target effect using genetic methods (siRNA, CRISPR).

Low or no inhibition of Axl kinase activity

Incorrect inhibitor concentration: Errors in dilution or calculation.

1. Double-check all calculations and dilutions. 2. Prepare fresh stock and working solutions.

Inactive enzyme: The Axl kinase used in the assay may be inactive or have low activity.

1. Verify the activity of the recombinant Axl kinase using a known potent inhibitor as a positive control. 2. Ensure proper storage and handling of the enzyme.

Assay interference: Components of the assay buffer or the detection system may interfere with the inhibitor.

1. Review the assay protocol for any known interfering substances. 2. If using a fluorescence-based assay, check for compound autofluorescence.

Data Presentation

SGL-7079 Kinase Inhibition Profile

Kinase	Inhibition Value	Assay Type	Reference
Axl	IC50 = 58 nM	in vitro	[2]
Axl	Ki = 5.7 nM	in vitro	[2]
MER	Potent, low nM inhibition	in vitro	[2]
Tyro3	Potent, low nM inhibition	in vitro	[2]
Syk	Potent, low nM inhibition	in vitro	[2]
Flt1	Potent, low nM inhibition	in vitro	[2]
Flt3	Potent, low nM inhibition	in vitro	[2]
Jak2	Potent, low nM inhibition	in vitro	[2]
TrkA	Potent, low nM inhibition	in vitro	[2]
TrkB	Potent, low nM inhibition	in vitro	[2]
PDGFR β	Potent, low nM inhibition	in vitro	[2]
Ret	Potent, low nM inhibition	in vitro	[2]

Note: A comprehensive kinase selectivity panel with specific IC50 values for a broad range of kinases for **SGI-7079** is not publicly available. The term "potent, low nM inhibition" indicates significant activity, but precise IC50 values are not specified in the cited literature.

Experimental Protocols

In Vitro Axl Kinase Inhibition Assay (General Protocol)

This protocol provides a general framework for assessing the inhibitory activity of **SGI-7079** against Axl kinase. Specific details may need to be optimized based on the assay format (e.g., radiometric, fluorescence-based) and the source of the recombinant enzyme.

Materials:

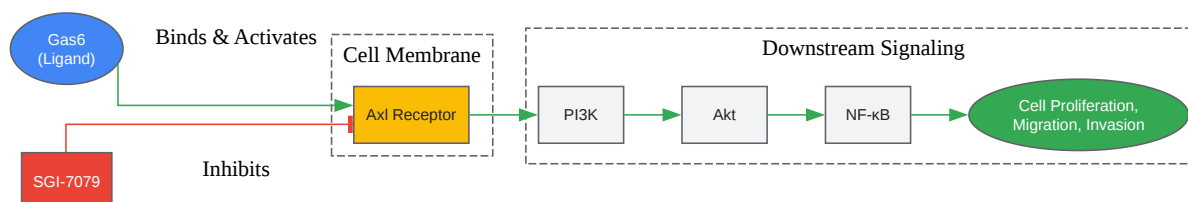
- Recombinant human Axl kinase
- Kinase buffer (e.g., 25 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.5 mM DTT)
- ATP
- Substrate (e.g., a synthetic peptide or a protein substrate like poly(Glu, Tyr) 4:1)
- **SGI-7079**
- DMSO
- Detection reagents (specific to the assay format, e.g., [γ -³²P]ATP for radiometric assays, or a phosphospecific antibody for ELISA-based assays)
- 96-well assay plates

Procedure:

- Prepare **SGI-7079** dilutions: Prepare a serial dilution of **SGI-7079** in DMSO. Further dilute the compound in kinase buffer to the desired final concentrations. Ensure the final DMSO concentration in the assay is consistent and low (e.g., $\leq 1\%$).
- Prepare kinase reaction mixture: In a 96-well plate, add the recombinant Axl kinase and the substrate to the kinase buffer.
- Add inhibitor: Add the diluted **SGI-7079** or vehicle (DMSO) to the appropriate wells.
- Initiate the kinase reaction: Start the reaction by adding ATP. The final ATP concentration should ideally be at or near the K_m of Axl for ATP.

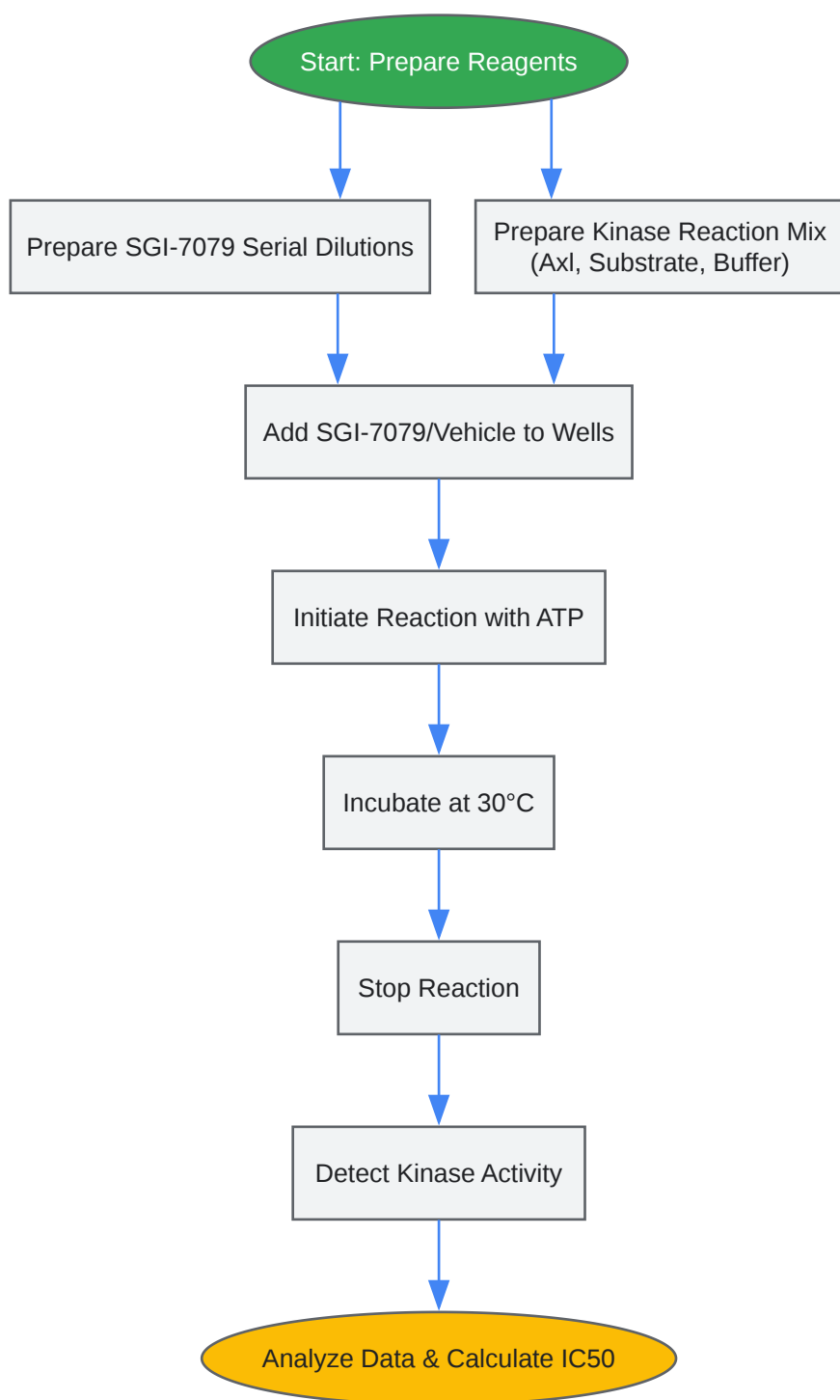
- Incubate: Incubate the plate at a controlled temperature (e.g., 30°C) for a predetermined time, ensuring the reaction is in the linear range.
- Stop the reaction: Terminate the reaction using an appropriate method (e.g., adding a stop solution containing EDTA, or spotting the reaction mixture onto a phosphocellulose membrane).
- Detect kinase activity: Quantify the amount of phosphorylated substrate using a method appropriate for the chosen assay format (e.g., scintillation counting for radiometric assays, or measuring fluorescence/luminescence).
- Data analysis: Calculate the percent inhibition for each **SGI-7079** concentration relative to the vehicle control. Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Visualizations



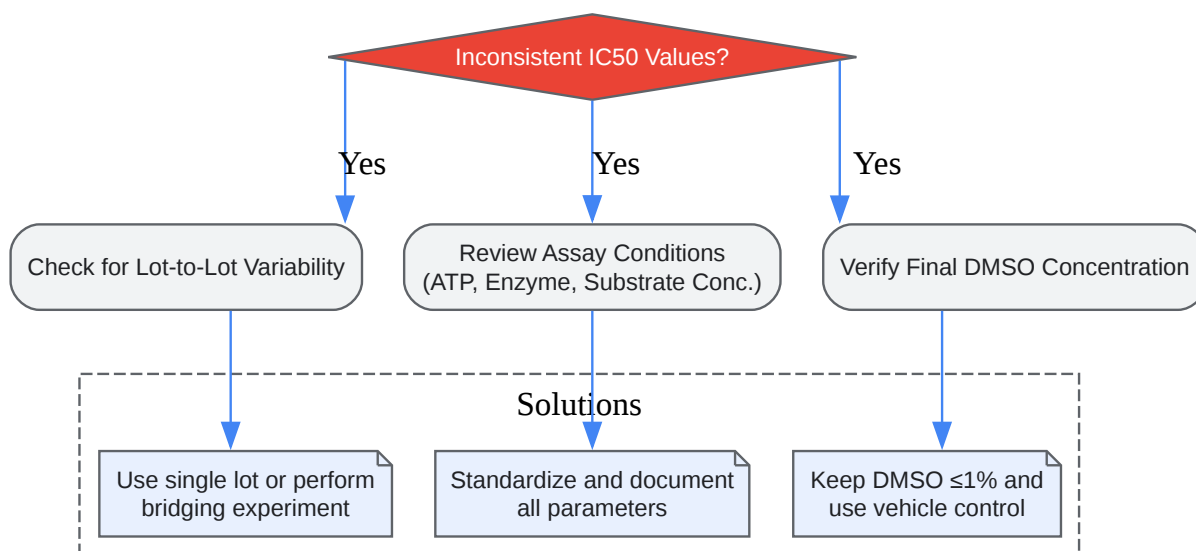
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Caption: **SGI-7079** inhibits Axl kinase signaling pathway.



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Caption: Workflow for an in vitro Axl kinase inhibition assay.



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Caption: Troubleshooting logic for inconsistent IC50 values.

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